

Application of H-Asp-OMe in Neurochemistry Research: A Review of Current Applications

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Compound of Interest

Compound Name: **H-Asp-OMe**

Cat. No.: **B555706**

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Introduction

H-Asp-OMe, chemically known as L-Aspartic acid β -methyl ester hydrochloride (CAS 16856-13-6), is a derivative of the excitatory amino acid L-aspartic acid.^{[1][2]} Given that L-aspartate is an endogenous agonist at N-methyl-D-aspartate (NMDA) receptors, it has been postulated that **H-Asp-OMe** could serve as a valuable tool in neurochemistry research, particularly in the study of excitotoxicity and glutamatergic neurotransmission.^[3] However, a comprehensive review of the scientific literature reveals that the direct application of **H-Asp-OMe** as an experimental tool in neurochemical studies is not well-documented. Instead, its primary role appears to be as a building block in the synthesis of more complex molecules with neurological applications.

Primary Application: A Synthetic Intermediate

Currently, the predominant application of **H-Asp-OMe** in fields related to neurochemistry is as a precursor or intermediate in the synthesis of various pharmaceutical compounds and peptides.^{[4][5]} Chemical suppliers highlight its use in pharmaceutical development for neurological disorders.^{[4][6]} Its utility in peptide synthesis is also noted, which is relevant to neuroscience as many neuropeptides play crucial roles in neurotransmission and neuromodulation.^{[4][5]}

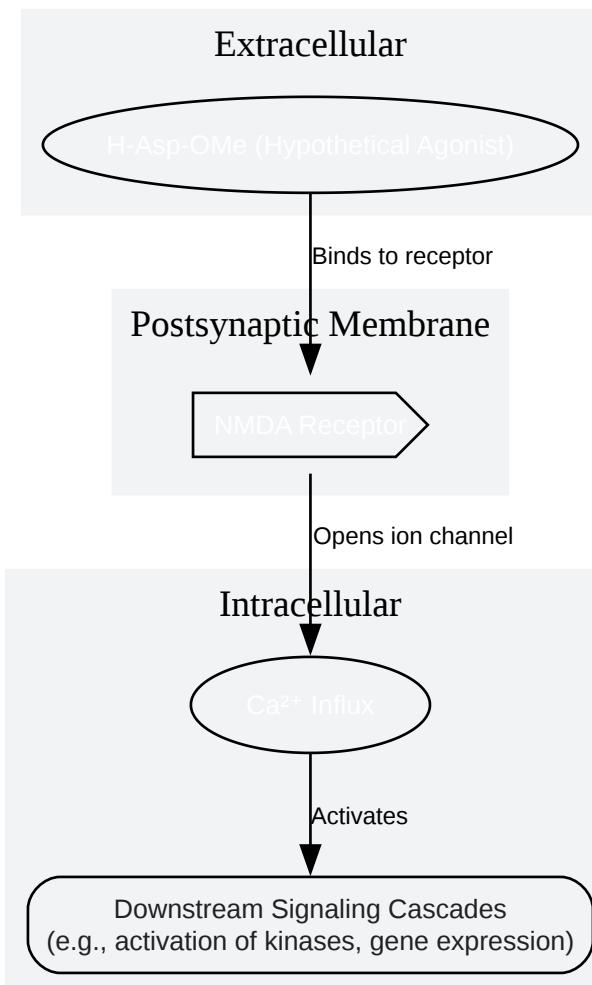
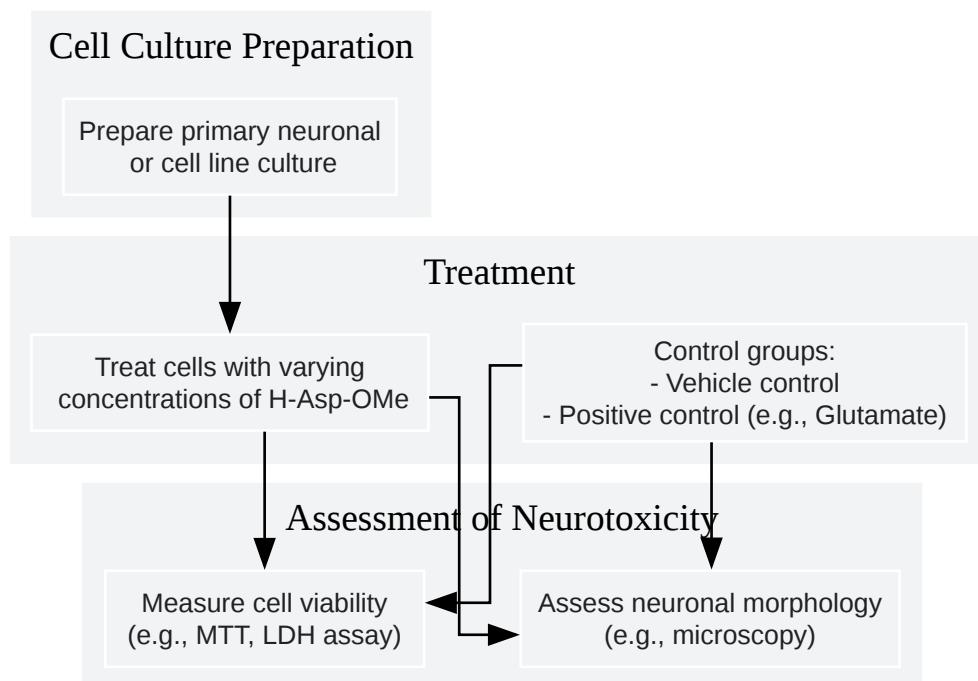
Hypothetical Applications in Neurochemistry Research

While direct experimental evidence is lacking, the structural similarity of **H-Asp-OMe** to L-aspartate suggests potential, albeit underexplored, applications in neurochemistry research. These hypothetical applications are based on the known roles of L-aspartate and other excitatory amino acid analogs.

Investigating Excitotoxicity

Excitotoxicity is a pathological process in which excessive stimulation by excitatory neurotransmitters like glutamate and aspartate leads to neuronal damage and death.^[7] This process is implicated in various neurodegenerative diseases.^[7] L-aspartate can induce excitotoxicity through the overactivation of NMDA receptors.^[3] Theoretically, **H-Asp-OMe** could be used as an exogenous agent to model excitotoxicity *in vitro*.

Hypothetical Experimental Workflow for In Vitro Excitotoxicity Assay



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